

# Comparative adsorption studies of "Reactive orange 13" on different materials

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## Compound of Interest

Compound Name: Reactive orange 13

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## Comparative Adsorption of Reactive Orange 13: A Guide for Researchers

This guide provides a comparative analysis of different materials used for the adsorption of **Reactive Orange 13** (RO13), a common reactive dye. The information is intended for researchers, scientists, and professionals in drug development and environmental science to facilitate the selection of effective adsorbent materials. The data presented is compiled from various scientific studies and focuses on adsorption capacity, kinetic models, and optimal experimental conditions.

## Performance Comparison of Adsorbents for Reactive Orange 13

The efficiency of various materials in removing **Reactive Orange 13** from aqueous solutions is summarized in the tables below. These tables provide a quantitative comparison of maximum adsorption capacities, kinetic parameters, and the experimental conditions under which these results were achieved.

Table 1: Maximum Adsorption Capacity and Isotherm Models

Adsorbent Material	Langmuir Maximum Adsorption Capacity (q <sub>m</sub> , mg/g)	Isotherm Model Fit	Reference
Activated Carbon (from Orange Pulp)	129.87	Langmuir	[1]
Puffed Rice	-	Langmuir	[2]
Sugarcane Bagasse Activated Carbon	-	Langmuir (R <sup>2</sup> =0.888)	[3][4]
Banana Peels Activated Carbon	-	Langmuir (R <sup>2</sup> =0.988)	[3][4]
Jackfruit Seed Flakes	64.10 (μmol/g)	Langmuir	[5]

Note: Some studies did not report the maximum adsorption capacity in mg/g, but indicated the best-fitting isotherm model.

Table 2: Kinetic Model Parameters

Adsorbent Material	Kinetic Model Fit	Additional Information	Reference
Activated Carbon (from Orange Pulp)	Pseudo-second-order	Equilibrium reached within 300 min	[1]
Puffed Rice	Pseudo-second-order	-	[2]
Sugarcane Bagasse Activated Carbon	-	-	[3][4]
Banana Peels Activated Carbon	-	-	[3][4]
Jackfruit Seed Flakes	Pseudo-second-order	Intraparticle and film diffusion are rate-limiting steps	[5]

Table 3: Optimal Experimental Conditions for **Reactive Orange 13** Adsorption

Adsorbent Material	Optimal pH	Optimal Adsorbent Dose	Optimal Contact Time	Optimal Temperature	Maximum Removal Efficiency (%)	Reference
Puffed Rice	2	0.1g / 25mL	-	303-318 K	-	[2]
Sugarcane Bagasse Activated Carbon	3	1g / solution	-	-	84.82	[3][4]
Banana Peels Activated Carbon	8	1g / solution	-	-	96.35	[3][4]
Jackfruit Seed Flakes	2	-	-	-	-	[5]

## Experimental Protocols

The following sections detail the methodologies employed in the cited studies for the adsorption of **Reactive Orange 13**.

### General Batch Adsorption Experiment

A common procedure for investigating the adsorption of RO13 involves batch experiments. A known weight of the adsorbent is added to a fixed volume of RO13 solution with a specific initial concentration in a flask. The mixture is then agitated at a constant speed and temperature for a predetermined period. Samples are withdrawn at regular intervals, centrifuged or filtered to separate the adsorbent, and the remaining concentration of RO13 in the supernatant is determined using a UV-Vis spectrophotometer at its maximum wavelength ( $\lambda_{\text{max}}$ ).

The amount of dye adsorbed per unit mass of adsorbent at equilibrium ( $q_e$ , mg/g) is calculated using the following equation:

$$q_e = (C_0 - C_e) * V / W$$

Where:

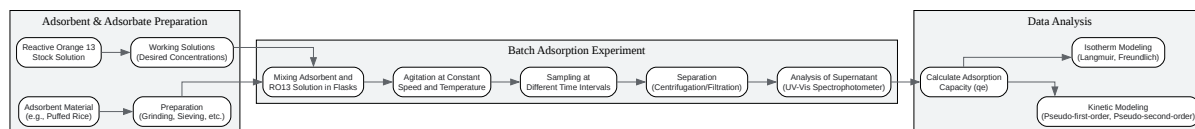
- $C_0$  is the initial dye concentration (mg/L)
- $C_e$  is the equilibrium dye concentration (mg/L)
- $V$  is the volume of the dye solution (L)
- $W$  is the mass of the adsorbent (g)

## Preparation of Adsorbents

- **Activated Carbon from Orange Pulp:** Orange pulp was chemically activated using zinc chloride. The resulting activated carbon was characterized using FTIR and SEM techniques. [\[1\]](#)
- **Puffed Rice:** Puffed rice was collected from a local market, ground into a powder, and used without further purification. [\[2\]](#)
- **Sugarcane Bagasse and Banana Peels Activated Carbon:** These waste agricultural materials were used as precursors to prepare activated carbon. [\[3\]](#)[\[4\]](#)
- **Jackfruit Seed Flakes:** Jackfruit seeds were processed into flakes for use as an adsorbent. [\[5\]](#)

## Visualizing the Process: Experimental Workflow

The following diagram illustrates a typical workflow for a batch adsorption study.

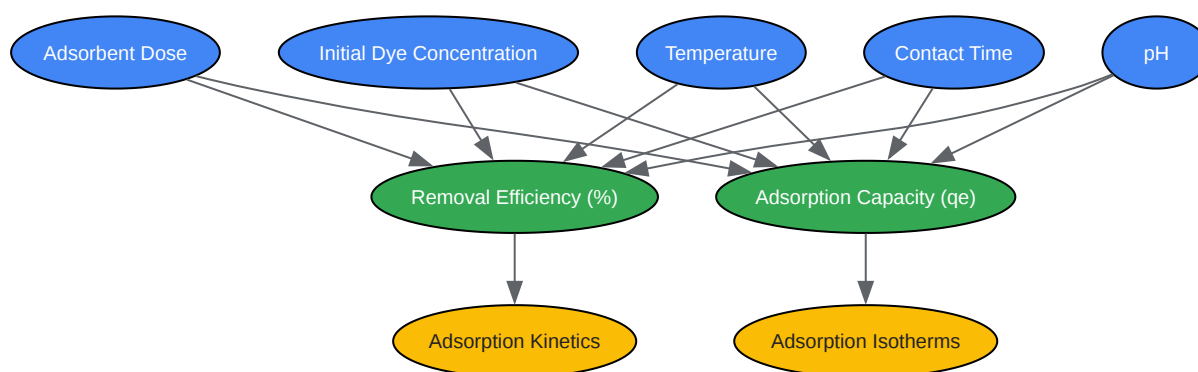


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Caption: A generalized workflow for conducting batch adsorption studies of **Reactive Orange 13**.

## Logical Relationship of Adsorption Parameters

The interplay between various experimental parameters determines the overall adsorption efficiency. The following diagram illustrates these relationships.



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Caption: Interrelationship of experimental parameters influencing the adsorption of **Reactive Orange 13**.

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